

Physical and chemical characteristics of 1-piperonylpiperazine

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Compound of Interest

Compound Name: 1-Piperonylpiperazine

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An In-depth Technical Guide to **1-Piperonylpiperazine**

Abstract

1-Piperonylpiperazine, also known as 1-(3,4-methylenedioxybenzyl)piperazine, is a versatile organic compound with a piperazine core structure. This document provides a comprehensive overview of its physical and chemical characteristics, spectral data, and common experimental protocols. It also explores its applications in pharmaceutical development, particularly in neuropharmacology, as well as its roles in agriculture and the fragrance industry. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Physical and Chemical Properties

1-Piperonylpiperazine is typically a white to off-white or yellowish crystalline solid.^{[1][2]} It is characterized by a piperazine ring attached to a piperonyl group.^[1] The compound has limited solubility in water but is more soluble in organic solvents.^{[1][3]}

Table 1: Physical and Chemical Properties of **1-Piperonylpiperazine**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂	[3] [4] [5]
Molecular Weight	220.27 g/mol	[4] [5]
CAS Number	32231-06-4	[3] [4] [5]
Appearance	White to yellow to orange crystalline powder/solid	[3] [4] [6]
Melting Point	36-46 °C	[3] [4]
Boiling Point	147-149 °C at 2 mmHg	[3] [4]
Solubility in Water	Slightly soluble (31.8 µg/mL at pH 7.4)	[3] [5]
Flash Point	>113 °C (>230 °F)	[3]
Density	~1.11 g/cm ³ (estimate)	[3]
Refractive Index	~1.546 (estimate)	[3]

Spectral Data

The structural integrity of **1-piperonylpiperazine** can be confirmed using various spectroscopic methods. Key spectral data are summarized below.

Table 2: Spectral Data for **1-Piperonylpiperazine**

Technique	Data Highlights	Source(s)
¹ H NMR	Peaks at δ 2.4–3.1 ppm (piperazine protons) and δ 6.7–6.9 ppm (benzo[d][1,4]dioxole protons) confirm the structure.	[5][7]
Mass Spectrometry (GC-MS)	The NIST library entry is 117928, with a top peak at m/z 135.	[5]
Infrared (IR) Spectroscopy	FTIR and ATR-IR spectra are available for this compound.	[5]
Raman Spectroscopy	FT-Raman spectra have been recorded for this compound.	[5]
UV/Vis Spectroscopy	Absorbance maxima are observed at 238 nm and 285 nm.	[7]

Experimental Protocols

Synthesis of 1-Piperonylpiperazine

A common method for synthesizing monosubstituted piperazines involves the reaction of an in-situ formed piperazine-1-ium cation with a suitable electrophile.[8] This method avoids the formation of disubstituted byproducts.

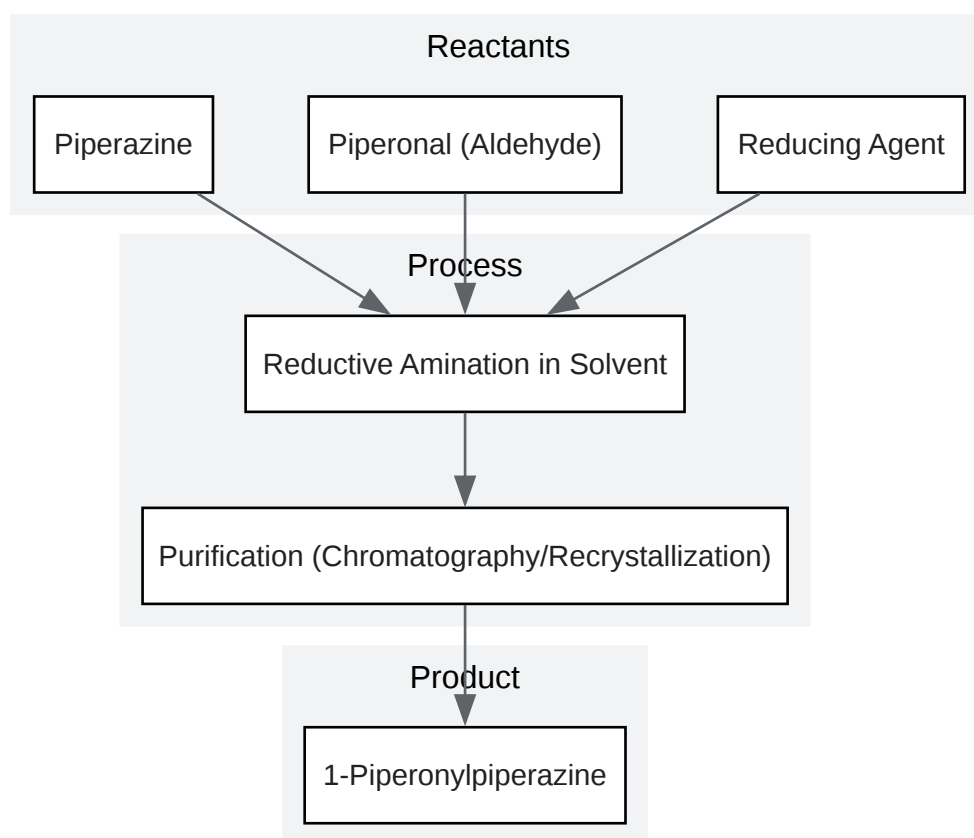
Protocol: General Synthesis of Monosubstituted Piperazines

- **Formation of Piperazine Monohydrochloride:** An equimolar amount of anhydrous piperazine and piperazine dihydrochloride hydrate are dissolved in methanol. The solution can be heated to ensure complete dissolution.[8] This step protects one of the nitrogen atoms in the piperazine ring.
- **Reaction with Electrophile:** Piperonal (3,4-methylenedioxybenzaldehyde) is the precursor to the piperonyl group. The synthesis would likely involve reductive amination. The aldehyde is

reacted with the piperazine monohydrochloride in the presence of a reducing agent (e.g., sodium borohydride, sodium triacetoxyborohydride).

- **Reaction Conditions:** The reaction is typically carried out in a polar aprotic solvent like methanol or THF.[7][8] The temperature is often maintained between 80-100°C for 12-24 hours.[7]
- **Workup and Purification:** After the reaction is complete, the solvent is removed under reduced pressure. The residue is then taken up in a suitable solvent and washed to remove unreacted starting materials and byproducts. The final product can be purified by silica gel chromatography or recrystallization from a solvent like ethanol to achieve high purity.[7]

General Synthesis Workflow for 1-Piperonylpiperazine



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Caption: Synthesis workflow for **1-piperonylpiperazine**.

Analytical Characterization

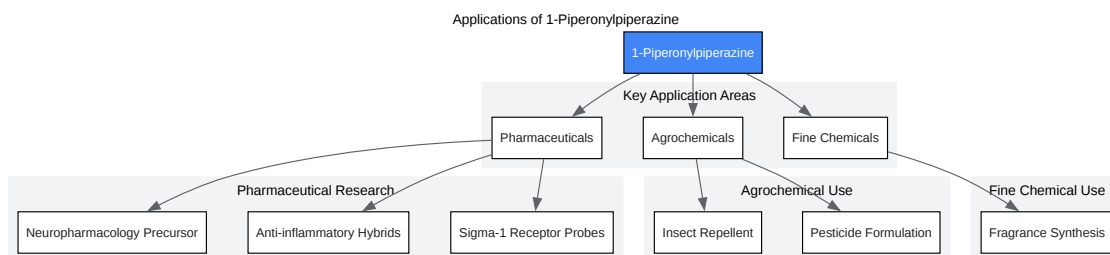
To confirm the identity and purity of synthesized **1-piperonylpiperazine**, the following analytical methods are typically employed:

- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the compound, often with a C18 column and a mobile phase of acetonitrile and water.[7]
- Nuclear Magnetic Resonance (^1H NMR): Confirms the chemical structure by identifying the chemical shifts and splitting patterns of the protons.[5][7]
- Mass Spectrometry (MS): Determines the molecular weight and fragmentation pattern, further confirming the structure.[5]

Biological Activity and Applications

1-Piperonylpiperazine is a compound of interest in various scientific and industrial fields due to its versatile chemical nature.

- Pharmaceutical Development: It serves as a precursor in the synthesis of pharmaceuticals, particularly those targeting neurological disorders.[4] The compound has been studied for its effects on 3,4-methylenedioxymethamphetamine (MDMA)-induced neurotoxicity.[2][3] It is also a building block for developing agents with potential as sigma-1 receptor probes for nuclear imaging.[7]
- Pest Control: The compound is effective as an insect repellent and pesticide in agricultural settings.[4]
- Flavor and Fragrance: It is used in the formulation of unique scents for consumer products like perfumes.[4]
- Anti-inflammatory Research: A hybrid compound of caffeic acid and **1-piperonylpiperazine** has been shown to inhibit inflammation in macrophage cells, indicating potential for developing new anti-inflammatory agents.[7]



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Caption: Logical relationships of **1-piperonyl piperazine** applications.

Safety and Handling

1-Piperonyl piperazine is classified as an irritant.[6] It can cause skin and serious eye irritation, and may cause respiratory irritation.[5] Appropriate personal protective equipment (PPE), such as gloves, eye shields, and a dust mask, should be used when handling this compound. It is a combustible solid and should be stored in a cool, dark place, preferably under an inert gas as it can be hygroscopic.[9]

Conclusion

1-Piperonyl piperazine is a significant chemical intermediate with a well-defined profile of physical, chemical, and spectral properties. Its utility spans from the synthesis of complex pharmaceutical agents to applications in agriculture and consumer products. The experimental protocols for its synthesis and analysis are well-established, making it an accessible compound

for a wide range of research and development activities. Proper safety precautions are essential when handling this versatile, yet hazardous, chemical.

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